

A Technical Guide to High-Purity Propyl Paraben-¹³C₆ for Research Applications

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Compound of Interest

Compound Name: *Propyl paraben-13C6*

Cat. No.: *B15555118*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available high-purity Propyl paraben-¹³C₆, a critical internal standard for quantitative analysis in various research and development applications. This document outlines key suppliers, their product specifications, and detailed experimental protocols for quality control.

Commercial Suppliers and Product Specifications

The selection of a suitable commercial supplier for Propyl paraben-¹³C₆ is paramount to ensure the accuracy and reliability of experimental results. The following table summarizes the offerings from prominent suppliers.

Supplier	Product Name	Catalog Number	CAS Number	Purity	Isotopic Enrichment	Available Quantities
MedChem Express	Propyl paraben- ¹³ C ₆	HY-W654020	2075718-26-0	99.99%	Not Specified	1 mg, 5 mg
LGC Standards (distributor for TRC)	Propyl Paraben- ¹³ C ₆	TRC-P838288-1MG	2075718-26-0	>95% (HPLC)	Not Specified	1 mg
CymitQuimica (distributor for TRC)	Propyl Paraben- ¹³ C ₆	TR-P838288	2075718-26-0	Not Specified	Not Specified	1 mg
BioCrick	Propylparaben	BCC3855 (unlabeled)	94-13-3	High Purity	N/A	Inquire

Note: Purity and isotopic enrichment data are as reported by the suppliers and may be subject to lot-to-lot variability. It is recommended to request a certificate of analysis for specific batches.

Experimental Protocols

Accurate and precise quantification of analytes using Propyl paraben-¹³C₆ as an internal standard relies on robust analytical methodologies. The following is a representative High-Performance Liquid Chromatography (HPLC) with UV detection method for the quality control and analysis of Propyl paraben-¹³C₆.

Quality Control Analysis of Propyl Paraben-¹³C₆ using HPLC-UV

Objective: To verify the purity and concentration of a Propyl paraben-¹³C₆ standard.

Materials:

- Propyl paraben-¹³C₆ reference standard
- Acetonitrile (HPLC grade)
- Ultrapure water
- Methanol (HPLC grade)
- Purospher® STAR RP-18 end-capped column (5 µm, 150 x 4.6 mm) or equivalent
- HPLC system with UV detector
- Volumetric flasks, pipettes, and syringes
- 0.45 µm syringe filters

Procedure:

- Standard Solution Preparation:
 - Accurately weigh a precise amount of Propyl paraben-¹³C₆ and dissolve it in methanol to prepare a stock solution of known concentration (e.g., 1 mg/mL).
 - Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards at different concentrations.
- Chromatographic Conditions:
 - Mobile Phase: Acetonitrile and ultrapure water (50:50, v/v)[1].
 - Flow Rate: 1.0 mL/min[1].
 - Column Temperature: Ambient.
 - Detection Wavelength: 254 nm[1].
 - Injection Volume: 10 µL.
- Analysis:

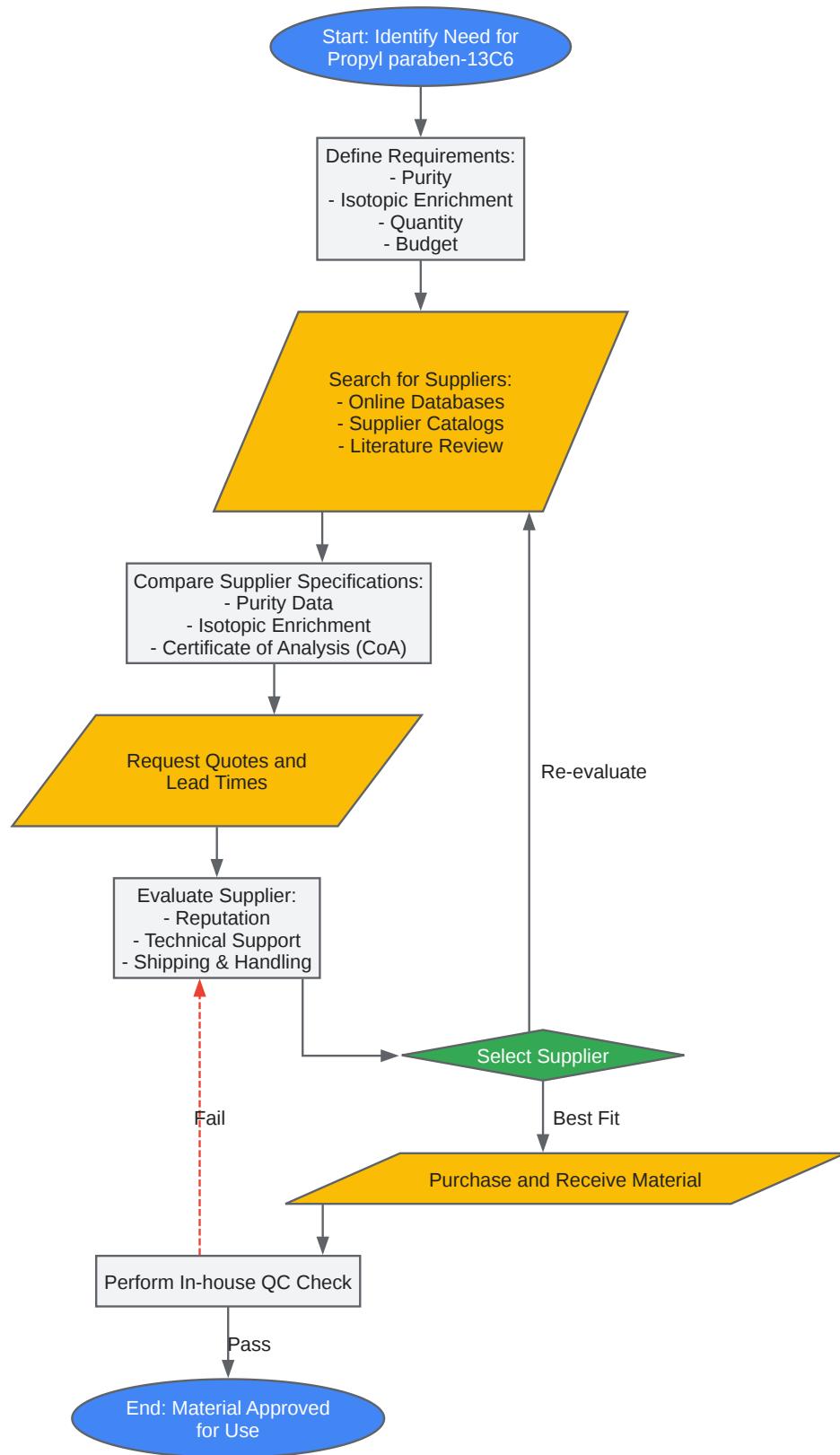
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared standard solutions in ascending order of concentration.
- Inject a blank (mobile phase) to ensure no carryover.
- Inject the Propyl paraben-¹³C₆ sample to be tested.

- Data Analysis:
 - Integrate the peak area of Propyl paraben-¹³C₆ in each chromatogram.
 - Construct a calibration curve by plotting the peak area against the concentration of the calibration standards.
 - Determine the concentration of the test sample by interpolating its peak area on the calibration curve.
 - Calculate the purity of the sample by comparing the measured concentration to the expected concentration.

Mandatory Visualizations

Logical Workflow for Supplier Selection

The following diagram illustrates a logical workflow for researchers to select a suitable commercial supplier for high-purity Propyl paraben-¹³C₆.

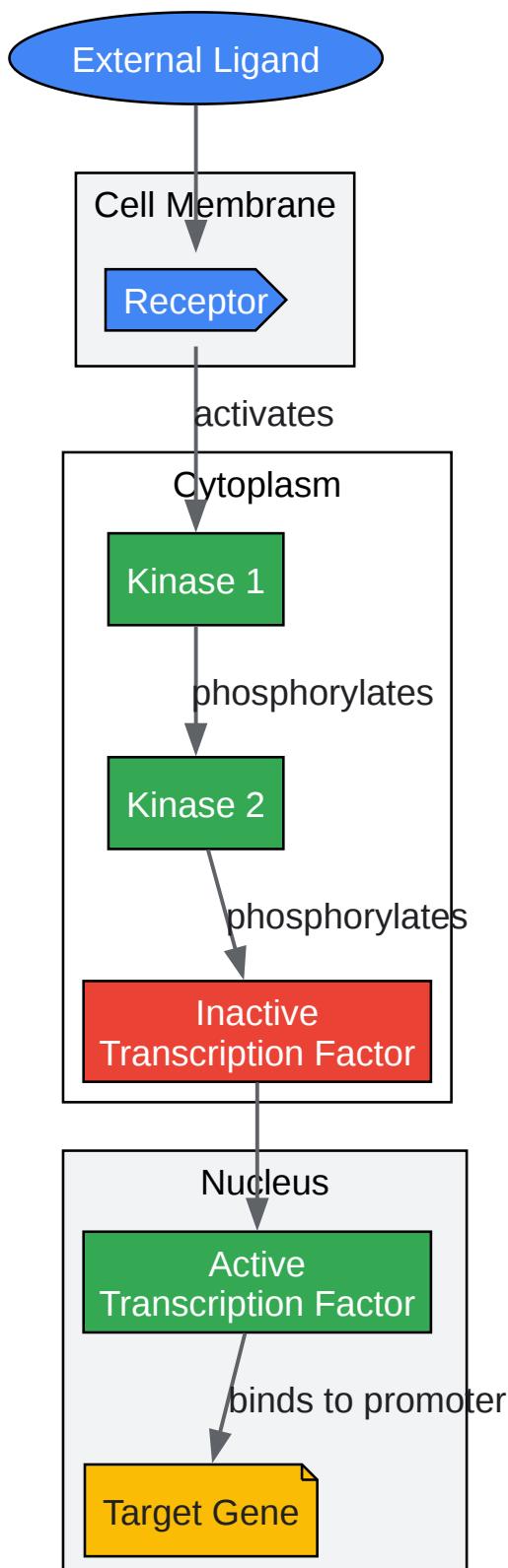


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Caption: Workflow for selecting a commercial supplier of Propyl paraben-¹³C₆.

Signaling Pathway (Illustrative Example)

While Propyl paraben-¹³C₆ is an analytical standard and does not directly participate in signaling pathways, this illustrative diagram demonstrates the requested Graphviz format for a hypothetical signaling pathway.



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Caption: Example of a hypothetical signaling pathway in DOT language.

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References

- 1. Validation of quantitative procedure for determination methylparaben and propylparaben in ointment by high performance liquid chromatography | Semantic Scholar [semanticscholar.org]
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